

Structural Elucidation and Spectroscopic Characterization of 2-Octen-4-one

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Compound of Interest

Compound Name: 2-Octen-4-one

CAS No.: 4643-27-0

Cat. No.: B1580557

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A Comprehensive Analytical Guide for Chemical Researchers

Executive Summary

This technical guide provides a rigorous analysis of **2-Octen-4-one** (CAS: 4643-27-0), a critical α,β -unsaturated ketone used widely in flavor chemistry and as a Michael acceptor in organic synthesis. Unlike generic spectral databases, this document synthesizes Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data to explain the causality behind signal patterns. Special emphasis is placed on distinguishing the conjugated enone system from saturated analogs and identifying stereochemical markers (E/Z configuration).

Molecular Architecture & Reactivity

To interpret spectra accurately, one must first understand the electronic environment of the molecule.

- IUPAC Name: (E)-oct-2-en-4-one (Trans-isomer is thermodynamically dominant).
- Skeletal Structure:

- Key Electronic Features:

- Conjugation: The

- system of the alkene (C2=C3) overlaps with the carbonyl (C4=O), creating a delocalized system. This lowers the bond order of the C=O bond (reducing IR frequency) and deshields the

- proton (H2) significantly in NMR.

- Dipole: The carbonyl oxygen pulls electron density, making C3 nucleophilic and C2 electrophilic (Michael addition site).

Mass Spectrometry (MS): Fragmentation Logic

In Electron Impact (EI) ionization (70 eV), **2-Octen-4-one** displays a fragmentation pattern characteristic of enones. The molecular ion (

) is observed at m/z 126, but it is the fragmentation pathway that confirms the structure.

Key Diagnostic Fragments

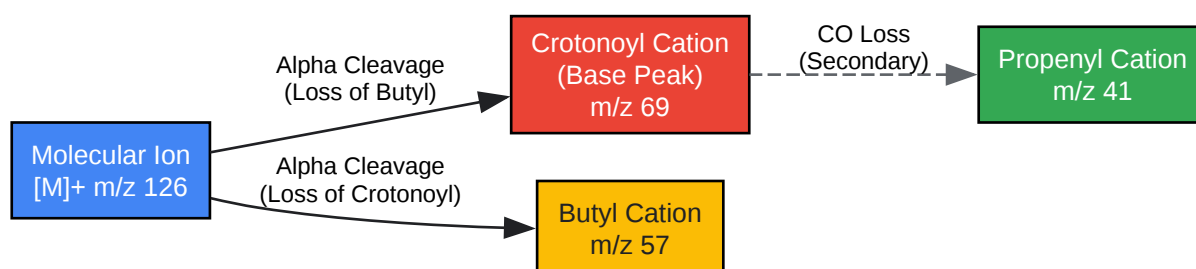
m/z	Fragment Structure	Mechanism	Relative Abundance
126		Molecular Ion	Low/Moderate
83		-Cleavage (Loss of Propyl)	Moderate
69		-Cleavage (Crotonoyl cation)	Base Peak (100%)
57		-Cleavage (Butyl cation)	High
41		Allyl cation / Propenyl	High

Mechanistic Insight: The Stability of m/z 69

The base peak at m/z 69 is not random. It arises from the cleavage of the bond between the carbonyl carbon and the butyl chain. The resulting acylium ion (

) is resonance-stabilized by the adjacent double bond, making it the most abundant species.

Visualization: Fragmentation Pathway



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Figure 1: Primary fragmentation pathways of **2-Octen-4-one** under EI conditions (70 eV).

Vibrational Spectroscopy (IR)

Infrared spectroscopy is the primary tool for confirming the presence of the

-unsaturated ketone functionality.

Spectral Data Table (Liquid Film)

Frequency (cm ⁻¹)	Vibration Mode	Diagnostic Value
1695 - 1670	C=O Stretch (Conjugated)	Critical. Lower than saturated ketones (1715 cm ⁻¹) due to single-bond character resonance.
1640 - 1620	C=C Stretch (Alkene)	Confirmation of unsaturation. Often weaker than C=O.
3030 - 3000	C-H Stretch ()	Weak shoulder, indicates vinyl protons.
970 - 960	C-H Bending (Out-of-plane)	Stereochemistry. Strong band indicates Trans (E) geometry. Cis (Z) would appear ~700 cm ⁻¹ .

Analyst Note: If you observe a peak >1710 cm⁻¹, your sample likely contains the non-conjugated isomer (caused by double bond migration) or saturated 2-octanone impurity.

Nuclear Magnetic Resonance (NMR)

NMR provides the definitive proof of structure and stereochemistry.

¹H NMR (Proton) - 400 MHz in CDCl₃

The spectrum is distinct due to the "push-pull" effect of the carbonyl on the alkene protons.

Position	Proton Type	Chemical Shift (ppm)	Multiplicity	Coupling (Hz)	Explanation
H-2	Vinyl ()	6.80 - 6.95	Multiplet (dq)	,	Highly deshielded due to resonance (positive charge character at -carbon).
H-3	Vinyl ()	6.05 - 6.15	Doublet (d)		Shielded relative to H-2; adjacent to C=O but not resonance positive.
H-5	-Methylene	2.50 - 2.55	Triplet (t)		Deshielded by carbonyl anisotropy.
H-1	Allylic Methyl	1.88 - 1.92	Doublet (d)		Coupled to H-2.
H-6, H-7	Methylenes	1.30 - 1.60	Multiplet (m)	-	Alkyl chain envelope.
H-8	Terminal Methyl	0.90 - 0.95	Triplet (t)		Standard terminal methyl.

Stereochemical Proof: The coupling constant between H-2 and H-3 is the "smoking gun." A value of 15-16 Hz confirms the (E)-trans isomer. A value of 10-12 Hz would indicate the (Z)-cis isomer.

¹³C NMR (Carbon) - 100 MHz in CDCl₃

Carbon Type	Shift (ppm)	Assignment
Carbonyl	200.5	C-4 (Ketone)
Alkene ()	142.5	C-2 (Deshielded)
Alkene ()	132.0	C-3
-Methylene	40.0	C-5
Alkyl Chain	26.0, 22.5	C-6, C-7
Methyls	18.2, 13.9	C-1, C-8

Validated Experimental Protocols

Sample Preparation for NMR

To ensure sharp peaks and accurate integration, follow this preparation protocol:

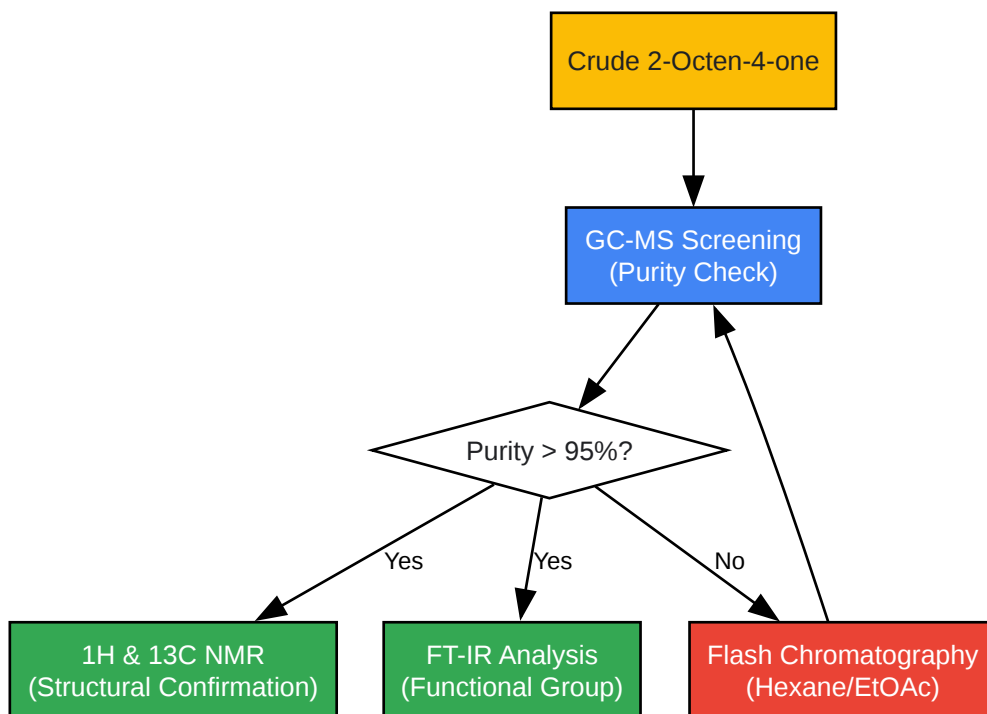
- Solvent: Use Chloroform-d () (99.8% D) with 0.03% TMS as internal standard.
- Concentration: Dissolve 10-15 mg of **2-Octen-4-one** in 0.6 mL of solvent.
- Filtration: Filter through a cotton plug in a Pasteur pipette to remove particulate matter (crucial for clean baselines).
- Tube: Use a high-quality 5mm NMR tube (Wilmad 507-PP or equivalent).

GC-MS Method (Purity & Identity)

This method separates the (E) isomer from potential (Z) isomers or alcohol precursors.

- Column: DB-5ms or HP-5 (30m x 0.25mm x 0.25 μ m).
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Inlet: Split mode (50:1), 250°C.
- Oven Program:
 - Hold 60°C for 2 min.
 - Ramp 10°C/min to 200°C.
 - Hold 200°C for 5 min.
- Detector: MS Source 230°C, Quad 150°C. Scan range 35-300 amu.

Analytical Workflow Diagram



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Figure 2: Recommended analytical workflow for validating **2-Octen-4-one** samples.

References

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Sources

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